

An In-Depth Technical Guide to Acid Black 26

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Compound of Interest

Compound Name: Acid black 26

Cat. No.: B1595528

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Introduction

Acid Black 26, also known by its Colour Index name C.I. 27070, is a synthetic dye belonging to the disazo class of colorants.^{[1][2][3]} Its molecular structure, characterized by two azo (-N=N-) groups, is responsible for its deep navy to black hue. The presence of two sodium sulfonate (-SO₃Na) groups imparts good water solubility, a critical property for its application in aqueous dyeing processes.^[4] **Acid Black 26** is widely utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[1][2][3]} It also finds applications in the coloring of leather.^{[1][2][3]} Beyond its industrial importance, **Acid Black 26** serves as a model compound in environmental chemistry studies, particularly in the development of advanced oxidation processes for wastewater treatment.^[4]

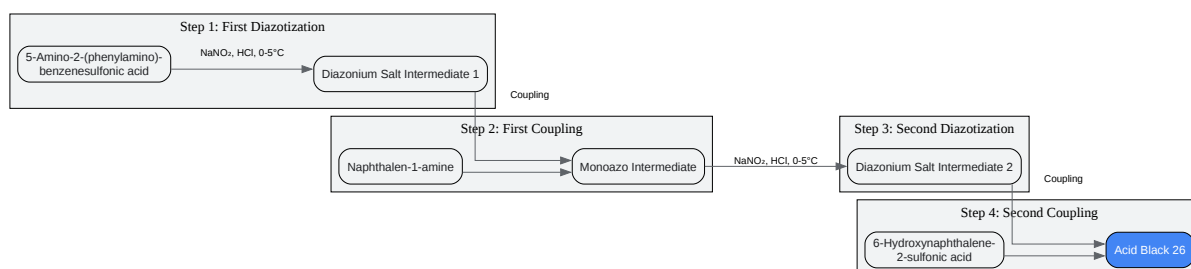
Core Molecular and Physical Properties

A summary of the key quantitative data for **Acid Black 26** is presented below, providing a quick reference for its fundamental characteristics.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₂₁ N ₅ Na ₂ O ₇ S ₂	[1][2]
Molecular Weight	697.65 g/mol	[1][2]
C.I. Name	27070	[1][2]
CAS Number	6262-07-3	[1][2]
Appearance	Bluish-black powder	[1][2][3]
Solubility in Water	100 g/L at 90 °C	[1][2][3]
Solubility in Other Solvents	Slightly soluble in ethanol and acetone	[1][2][3]

Synthesis of Acid Black 26

The synthesis of **Acid Black 26** is a multi-step process involving sequential diazotization and coupling reactions, a hallmark of azo dye production. The general manufacturing method is as follows: 5-Amino-2-(phenylamino)benzenesulfonic acid is first diazotized. The resulting diazonium salt is then coupled with Naphthalen-1-amine. This intermediate product is subsequently diazotized and finally coupled with 6-Hydroxynaphthalene-2-sulfonic acid to yield **Acid Black 26**. [1][2]



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Synthesis Pathway of **Acid Black 26**

Experimental Protocols

Representative Synthesis Protocol

This protocol is a representative procedure for the synthesis of a disazo dye like **Acid Black 26**, based on established methods for diazotization and azo coupling.

Materials:

- 5-Amino-2-(phenylamino)benzenesulfonic acid
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Naphthalen-1-amine
- 6-Hydroxynaphthalene-2-sulfonic acid

- Sodium carbonate (Na_2CO_3)

- Ice

- Deionized water

Procedure:

- First Diazotization:
 - Suspend 5-Amino-2-(phenylamino)benzenesulfonic acid in water and cool the mixture to 0-5°C in an ice bath.
 - Slowly add a solution of sodium nitrite, keeping the temperature below 5°C.
 - Stir the mixture for 1-2 hours to ensure complete diazotization.
- First Coupling:
 - In a separate vessel, dissolve Naphthalen-1-amine in a dilute acidic solution.
 - Slowly add the diazonium salt solution from step 1 to the Naphthalen-1-amine solution, maintaining a low temperature and acidic pH.
 - Stir until the coupling reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Second Diazotization:
 - Cool the monoazo intermediate from step 2 to 0-5°C.
 - Slowly add a solution of sodium nitrite while maintaining a low temperature and acidic conditions.
 - Stir for 1-2 hours.
- Second Coupling:

- Dissolve 6-Hydroxynaphthalene-2-sulfonic acid in an alkaline solution (e.g., sodium carbonate solution).
- Slowly add the diazonium salt solution from step 3 to the alkaline solution of the coupling component, maintaining a low temperature.
- Stir until the reaction is complete.
- Isolation and Purification:
 - The dye can be precipitated from the solution by adding sodium chloride (salting out).
 - The precipitate is then filtered, washed with a saturated sodium chloride solution, and dried.

Analytical Characterization: UV-Visible Spectroscopy

Objective: To determine the maximum absorption wavelength (λ_{max}) of **Acid Black 26** in an aqueous solution.

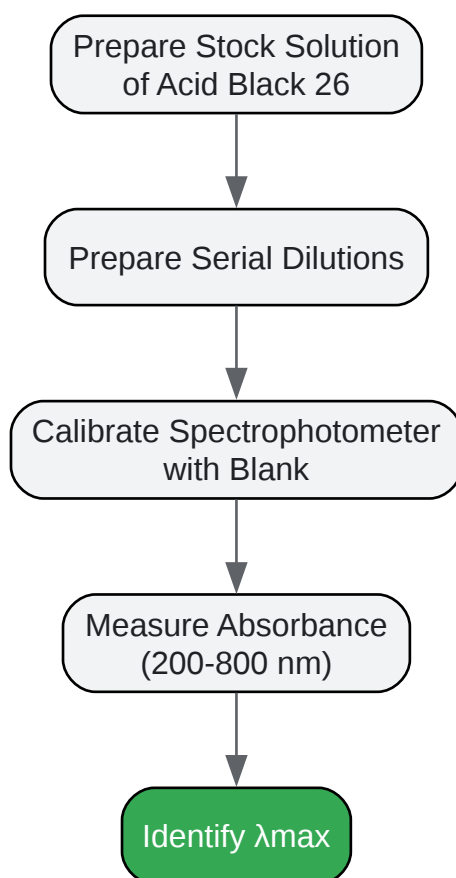
Materials:

- **Acid Black 26**
- Deionized water
- Volumetric flasks
- Quartz cuvettes
- UV-Visible spectrophotometer

Procedure:

- Prepare a stock solution of **Acid Black 26** of a known concentration (e.g., 100 mg/L) in deionized water.
- From the stock solution, prepare a series of dilutions to obtain concentrations within the linear range of the spectrophotometer.

- Calibrate the spectrophotometer with deionized water as the blank.
- Measure the absorbance of each dilution over a wavelength range of 200-800 nm.
- The wavelength at which the highest absorbance is recorded is the λ_{max} .



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UV-Visible Spectroscopy Workflow

Application: Dyeing of Wool

Objective: To dye a wool sample with **Acid Black 26**.

Materials:

- **Acid Black 26**
- Wool yarn or fabric (pre-scoured)

- Acetic acid or white vinegar
- Glauber's salt (sodium sulfate), optional as a leveling agent
- Stainless steel dye pot
- Heating source

Procedure:

- Prepare a 1% stock solution of **Acid Black 26** by dissolving 1g of dye powder in 100mL of hot water.
- Fill a dye pot with enough water for the wool to move freely.
- Add the desired amount of dye stock solution to the dyebath and stir well.
- Thoroughly wet the wool in water before introducing it to the dyebath to ensure even dye uptake.
- Submerge the wet wool in the dyebath.
- Slowly heat the dyebath to a simmer (around 85-95°C), stirring gently.
- After about 10-15 minutes, add acetic acid (or vinegar) to the dyebath to lower the pH and promote dye fixation.
- Maintain the temperature and continue to stir gently for 30-60 minutes.
- Allow the dyebath to cool slowly.
- Rinse the wool in warm water until the water runs clear, then wash with a neutral detergent and rinse again.
- Air dry the dyed wool away from direct sunlight.

Fastness Properties

The fastness of a dye refers to its resistance to fading or running under various conditions. The following table summarizes the fastness properties of **Acid Black 26** according to ISO and AATCC standards. The ratings are typically on a scale of 1 to 5 (or 1 to 8 for lightfastness), with higher numbers indicating better fastness.

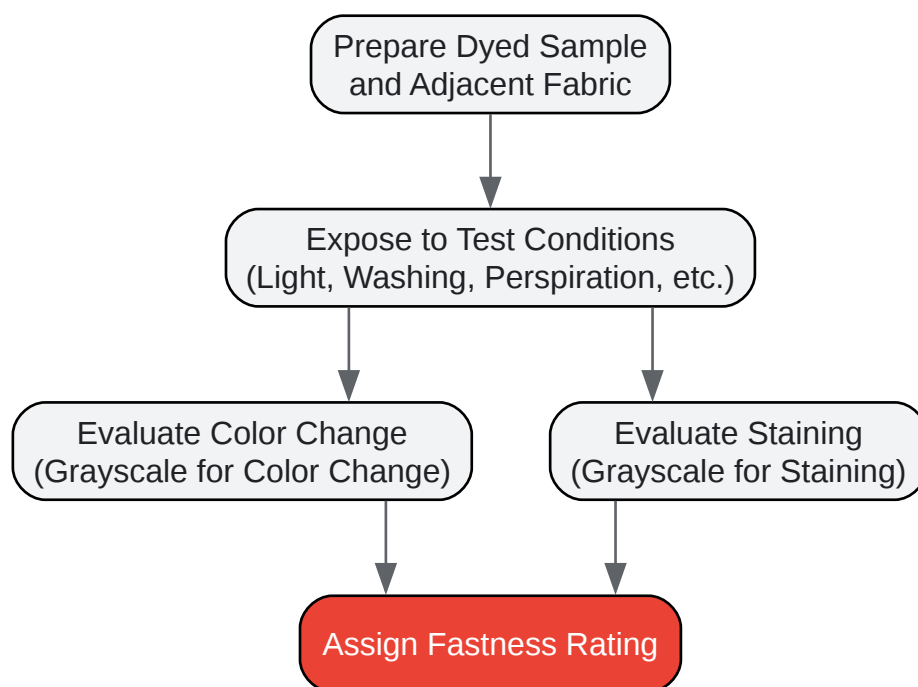
Fastness Property	ISO Rating	AATCC Rating
Lightfastness	4	5
Washing (Soaping)	Fading: 3-4, Staining: 1	Fading: 3, Staining: 3
Perspiration	Fading: 4-5, Staining: 4	Fading: 4-5, Staining: 4
Oxygen Bleaching	Fading: 1, Staining: 4-5	-
Seawater	Fading: 3	Fading: 4, Staining: 4

Data sourced from multiple suppliers and databases.[\[1\]](#)[\[2\]](#)

Fastness Testing Protocols

Standardized methods are crucial for evaluating the fastness properties of dyed textiles.

- **Lightfastness (ISO 105-B02 / AATCC 16):** A dyed sample is exposed to a xenon-arc lamp, which simulates natural sunlight, alongside a set of blue wool standards with known lightfastness. The degree of fading is assessed by comparing the change in color of the sample to that of the standards.[\[5\]](#)[\[6\]](#)
- **Washfastness (ISO 105-C06 / AATCC 61):** The dyed sample, in contact with a multifiber fabric, is laundered in a standard detergent solution under controlled conditions of temperature and time. The color change of the sample and the staining of the multifiber fabric are evaluated using a grayscale.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- **Perspiration Fastness (ISO 105-E04 / AATCC 15):** The dyed sample is treated with simulated acidic and alkaline perspiration solutions and subjected to mechanical pressure at a specific temperature. The color change and staining are then assessed.[\[5\]](#)[\[7\]](#)



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General Workflow for Fastness Testing

Conclusion

Acid Black 26 is a commercially significant disazo dye with well-characterized molecular and physical properties. Its synthesis via established diazotization and coupling reactions, along with its reliable performance in dyeing protein and polyamide fibers, makes it a staple in the coloration industry. The provided protocols offer a foundational framework for its synthesis, analysis, and application. A thorough understanding of its properties, particularly its fastness to various agents, is essential for its effective and appropriate use in research and development.

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